

A Comparative Analysis of Vitamin D Receptor Binding: MC 1046 vs. Calcipotriol

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B196321

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This guide provides a detailed comparison of the Vitamin D Receptor (VDR) binding characteristics of two key compounds: the synthetic vitamin D analogue calcipotriol and its metabolite, **MC 1046**. Understanding the nuanced interactions of these compounds with the VDR is crucial for the development of targeted therapies for a range of conditions, including psoriasis and other hyperproliferative skin disorders.

Executive Summary

Calcipotriol, a well-established therapeutic agent, is known to exert its biological effects through high-affinity binding to the Vitamin D Receptor. Its primary metabolite, **MC 1046** (the 24-ketone derivative), has been demonstrated to possess a lower binding affinity for the VDR compared to the parent compound. This difference in receptor affinity likely contributes to the distinct pharmacological profiles of the two molecules. This guide presents the available data on their comparative VDR binding, details the experimental protocols used for such determinations, and visualizes the associated signaling pathways and experimental workflows.

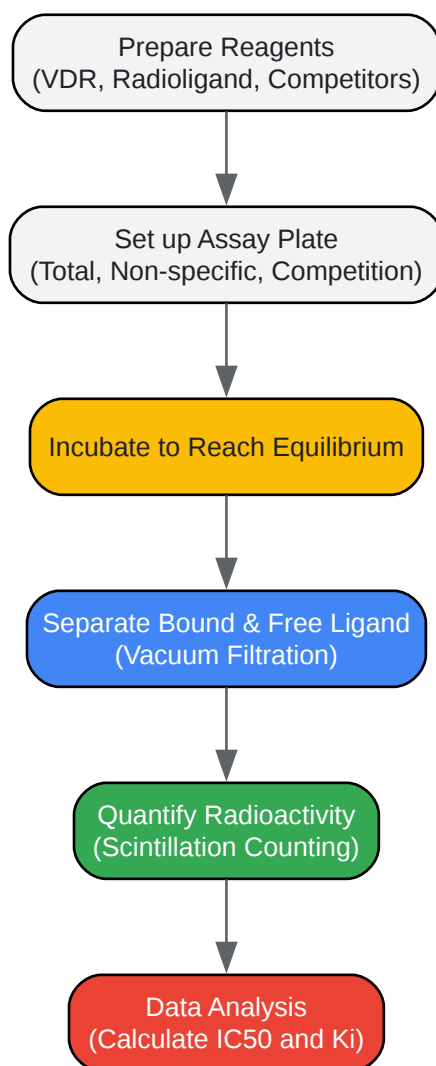
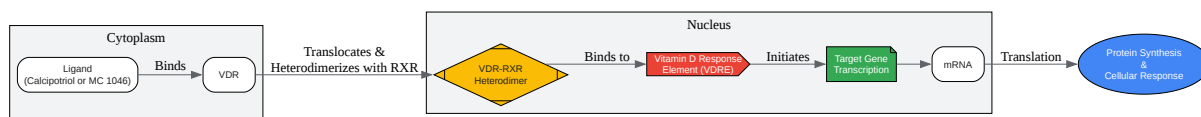
Quantitative VDR Binding Affinity

While precise K_i or IC_{50} values for **MC 1046** are not readily available in publicly accessible literature, studies on the metabolism of calcipotriol have consistently shown that its metabolites, including **MC 1046**, exhibit reduced biological activity, which is directly linked to a lower affinity for the Vitamin D Receptor[1][2].

| Compound | VDR Binding Affinity | Source |
|--------------|-------------------------|---|
| Calcipotriol | High | [3] |
| MC 1046 | Lower than Calcipotriol | [1] [2] |

VDR Signaling Pathway

The binding of a ligand, such as calcipotriol or **MC 1046**, to the Vitamin D Receptor initiates a cascade of intracellular events culminating in the regulation of gene expression. This genomic pathway is central to the therapeutic effects of these compounds.



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